An In-depth Technical Guide to the Material Safety of Titanium(IV) Methoxide

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Compound of Interest

Compound Name: *Titanium(IV) methoxide*

Cat. No.: *B1366226*

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This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **Titanium(IV) methoxide**, designed for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets to ensure a thorough understanding of the material's properties and associated hazards.

Chemical Identification

- Chemical Name: **Titanium(IV) methoxide**[1]
- Synonyms: Tetramethyl orthotitanate, Methyl orthotitanate, Titanium tetramethoxide[2]
- CAS Number: 992-92-7[1][2][3][4]
- Molecular Formula: $Ti(OCH_3)_4$[2][4][5] or $C_4H_{12}O_4Ti$
- Molecular Weight: 172.00 g/mol [4][5]

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Titanium(IV) methoxide** are summarized below.

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Property	Value	Source(s)
Appearance	White solid, crystalline powder	[1][3][4][5]
Odor	No data available	[3][5]
Melting Point	200-210 °C (lit.)	[1][2][3][4][5][6]
Boiling Point	243 °C / 52 mmHg	[1][2][3]
Flash Point	14 °C (57.2 °F) - closed cup	[1]
Solubility	Slightly soluble in organic solvents; Decomposes in contact with water	[1][6][7]

Hazard Identification and Classification

Titanium(IV) methoxide is classified as a hazardous substance. The GHS classification provides a universally understood summary of the potential dangers.[3]

Signal Word:Danger[4][5]

Hazard Pictograms: GHS02 (Flammable), GHS05 (Corrosive), GHS07 (Irritant)[4][7]

Hazard Statements (H-phrases):

- H228: Flammable solid.[1][4][5]
- H302 + H312: Harmful if swallowed or in contact with skin.[4][5]
- H315: Causes skin irritation.[1][4][5]
- H318: Causes serious eye damage.[4][5]
- H335: May cause respiratory irritation.[1][4][5]

Precautionary Statements (P-phrases): A selection of key precautionary statements includes P210, P261, P280, P301+P312, P302+P352, and P305+P351+P338.[1][4][5]

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HMIS & NFPA Ratings:

- HMIS Classification: Health: 2, Fire: 3, Reactivity: 1[5]
- NFPA Rating: Health: 2, Flammability: 2, Reactivity: 0[5]

GHS Hazard Identification and Classification.

Experimental Protocols and Procedures

While specific experimental methodologies for toxicity testing are not detailed in standard safety data sheets, the following protocols for safe handling, storage, and emergency response are mandatory for laboratory personnel.

Safe Handling:

- Avoid all personal contact, including inhalation of dust and aerosols.[5][8]
- Use only in a well-ventilated area, preferably with appropriate exhaust ventilation.[1][5]
- Keep away from all sources of ignition, including heat, sparks, and open flames. No smoking is permitted in the handling area.[1][5]
- Ground and bond containers and receiving equipment to prevent the buildup of electrostatic charge.[5][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Wear appropriate personal protective equipment (PPE) at all times.[1][5]
- Do not eat, drink, or smoke when using this product.[5]
- Wash hands thoroughly after handling.[5][7]

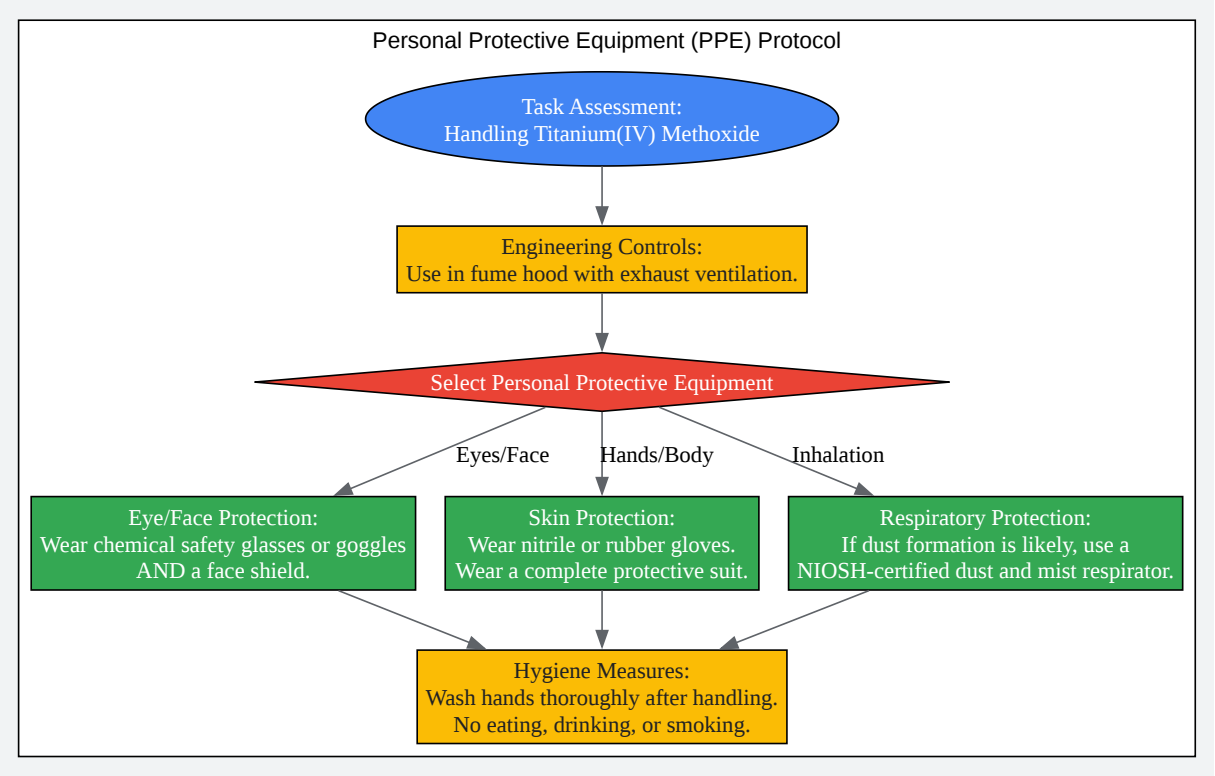
Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][5]

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- Keep the container tightly closed to prevent exposure to air and moisture, as the material is sensitive to both.[1][5]
- Store under an inert gas atmosphere.[1][5]
- Incompatible materials include strong oxidizing agents.[3][7]

A systematic approach to personal protection is critical to minimize exposure risk.



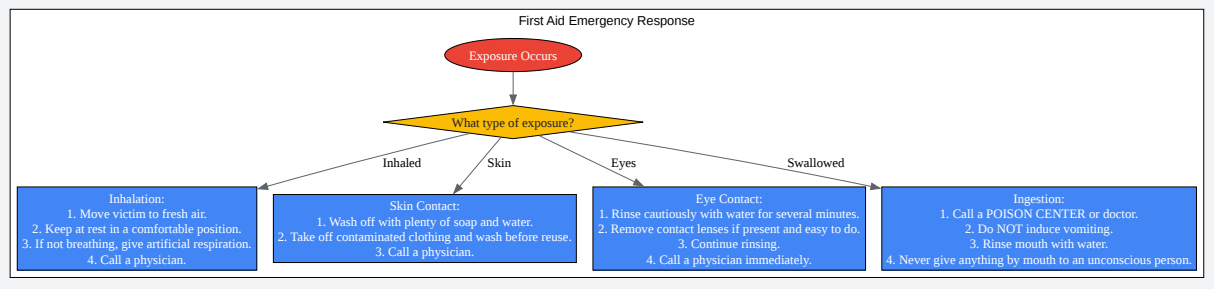
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Personal Protective Equipment (PPE) Workflow.

- Eye/Face Protection: Wear chemical safety glasses or goggles and a face shield.[5]
- Skin Protection: Wear nitrile or rubber gloves and a complete chemical-resistant suit.[5]
- Respiratory Protection: In case of dust formation, use a NIOSH-certified respirator.[7]
- Engineering Controls: Ensure adequate ventilation, typically through local exhaust or a fume hood, to control airborne levels.[5]

Immediate and appropriate first aid is crucial in the event of exposure.



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First Aid Response Logic for Exposures.

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.[1][5]

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- In Case of Skin Contact: Wash the affected area with plenty of soap and water. Remove contaminated clothing and seek medical advice.[1][5]
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if possible and continue rinsing. Immediately consult a physician.[1][5]
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[1][5]
- Special Note: The product reacts with water to form methanol. In case of ingestion, treatment should consider potential methanol poisoning, which can cause metabolic acidosis and visual disturbances.[7]
- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide.[1][5]
- Unsuitable Extinguishing Media: Avoid using straight streams of water.[7]
- Specific Hazards: The material is a flammable solid.[1][5] Hazardous combustion products include carbon oxides and titanium oxides.[5][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[5]
- Personal Precautions: Wear all appropriate personal protective equipment, including respiratory protection.[1][5] Remove all sources of ignition and evacuate personnel from the area.[1][5]
- Environmental Precautions: Prevent the spillage from entering drains or the environment.[5]
- Methods for Cleaning Up: Sweep up the solid material and place it in a suitable, closed container for disposal. Avoid creating dust.[1][5]

Toxicological and Transport Information

Toxicological Information:

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- While specific LD50 or LC50 data is largely unavailable, the substance is classified as harmful if swallowed or in contact with skin.[1][5]
- It causes serious eye damage and skin irritation.[1][3][5]
- Inhalation may cause respiratory irritation.[1][3][5]
- On contact with water, it can liberate methanol, which has chronic effects on the central nervous system and can damage the optic nerve.[7]

Transport Information:

- UN Number: 1325[4][9]
- Proper Shipping Name: Flammable solids, organic, n.o.s. (Titanium methoxide)[4][9]
- Hazard Class: 4.1[2][4][9]
- Packing Group: II[4][9]

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